

Unveiling the Impact of IC87201 on cGMP Levels: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IC87201

Cat. No.: B10788218

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This guide provides a comprehensive comparison of **IC87201** and its effects on cyclic guanosine monophosphate (cGMP) levels, offering valuable insights for researchers, scientists, and professionals in drug development. By examining its performance against alternative compounds and presenting detailed experimental data, this document serves as a crucial resource for understanding the nuances of NMDA receptor-downstream signaling modulation.

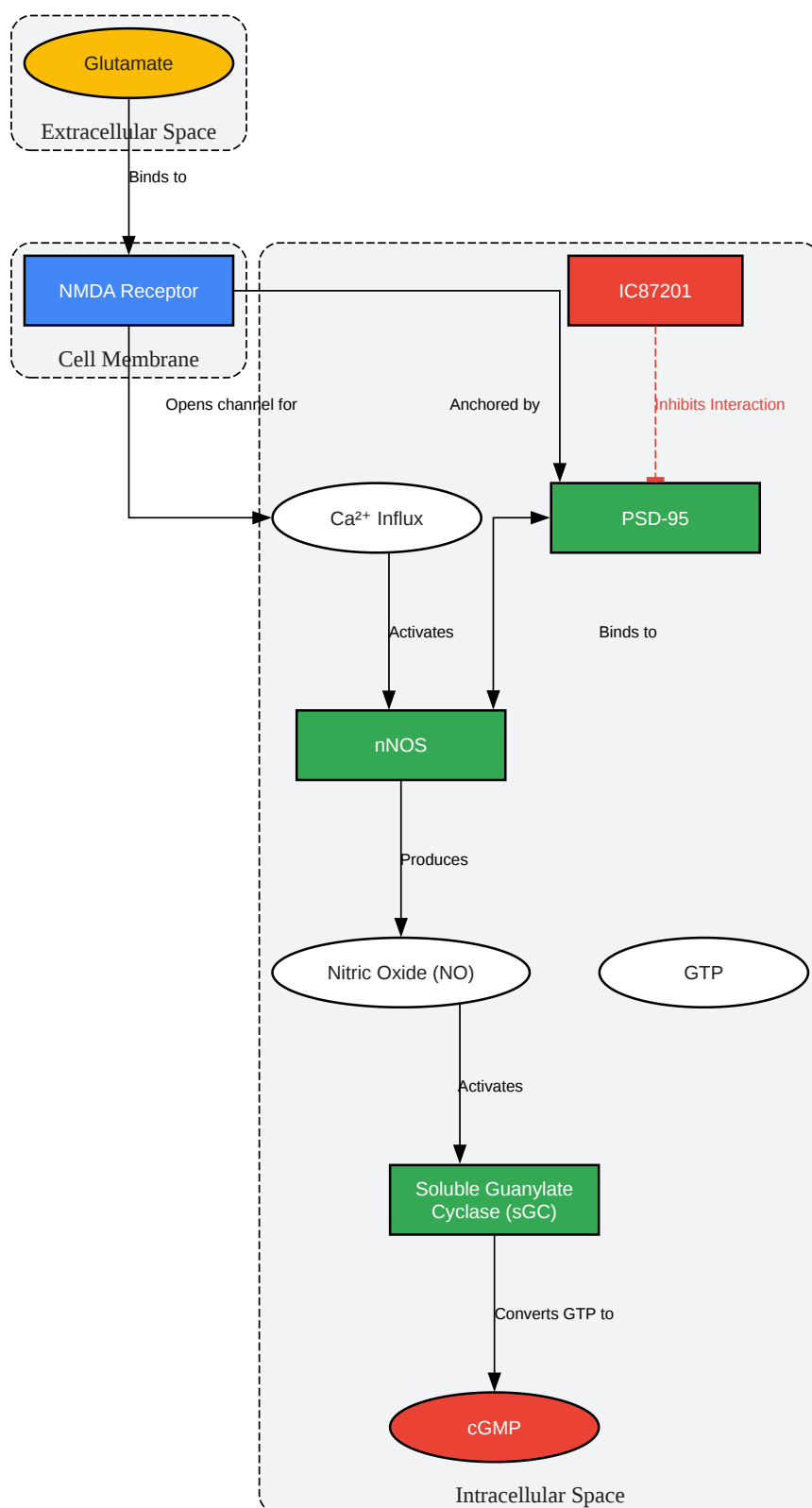
Quantitative Comparison of cGMP Inhibition

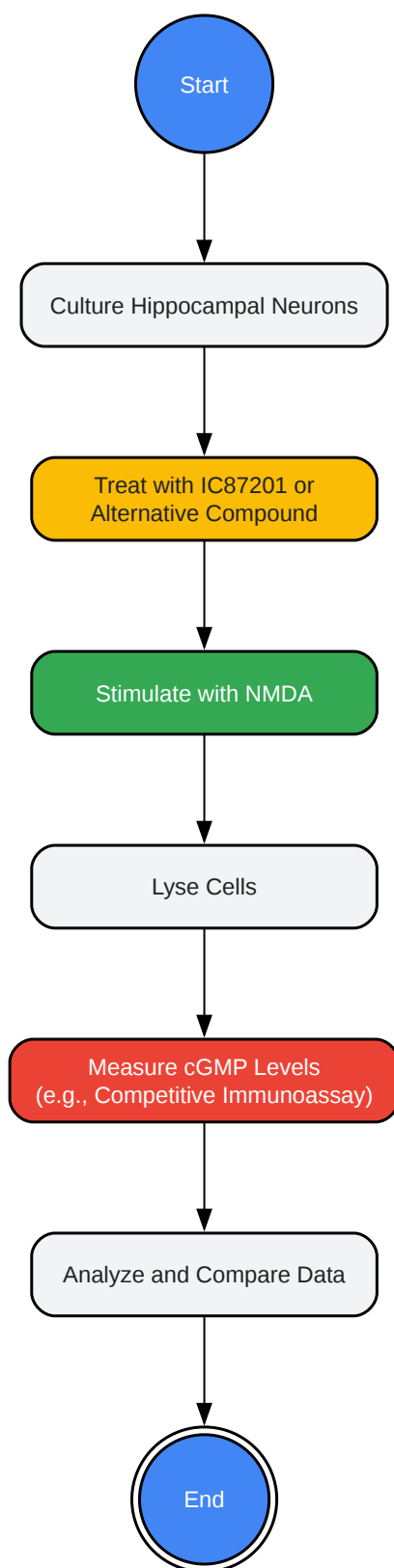
The following table summarizes the quantitative data on the inhibition of N-methyl-D-aspartate (NMDA)-stimulated cGMP production by **IC87201** and alternative compounds. This data is compiled from studies on cultured hippocampal neurons, providing a direct comparison of their efficacy.

Compound	Mechanism of Action	Concentration	Effect on NMDA-Stimulated cGMP Production
IC87201	Inhibitor of the protein-protein interaction between PSD-95 and neuronal nitric oxide synthase (nNOS)[1][2].	20 μ M	Suppression[1].
ZL006	Structurally related inhibitor of the PSD-95/nNOS interaction[2].	20 μ M	Suppression[1].
Dextromethorphan (DXM)	NMDA receptor antagonist[3].	-	Indirectly inhibits by blocking receptor activation.
MK-801	NMDA receptor antagonist[1].	1 μ M	Trend towards reduction[1].

Signaling Pathway and Experimental Workflow

To visually represent the mechanisms and processes discussed, the following diagrams have been generated.





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References

- 1. Source memory in rats is impaired by an NMDA receptor antagonist but not by PSD95-nNOS protein-protein interaction inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Inhibition of PSD95-nNOS protein-protein interactions decreases morphine reward and relapse vulnerability in rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. go.drugbank.com [go.drugbank.com]
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